

# Proper Disposal of GRP-60367: A Guide for Laboratory Professionals

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## Compound of Interest

Compound Name: GRP-60367

Cat. No.: B7883838

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Ensuring the safe and environmentally responsible disposal of laboratory chemicals is paramount for research facilities. This document provides essential guidance on the proper disposal procedures for **GRP-60367**, a compound identified as harmful if swallowed and highly toxic to aquatic life with long-lasting effects.<sup>[1]</sup> Adherence to these protocols is critical for protecting personnel and the environment.

## I. GRP-60367 Safety and Hazard Information

A thorough understanding of the hazards associated with **GRP-60367** is the first step in safe handling and disposal. The following table summarizes the key hazard information.

Hazard Classification	Description	Precautionary Statement
Acute Oral Toxicity	Category 4: Harmful if swallowed.	P301 + P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell. P330: Rinse mouth. <a href="#">[1]</a>
Acute Aquatic Toxicity	Category 1: Very toxic to aquatic life.	P273: Avoid release to the environment. P391: Collect spillage. <a href="#">[1]</a>
Chronic Aquatic Toxicity	Category 1: Very toxic to aquatic life with long lasting effects.	P501: Dispose of contents/ container to an approved waste disposal plant. <a href="#">[1]</a>

## II. Personal Protective Equipment (PPE) and Handling

Prior to handling **GRP-60367** for any purpose, including disposal, all personnel must be equipped with the appropriate personal protective equipment.

- Eye Protection: Safety goggles with side-shields are mandatory.[\[1\]](#)
- Hand Protection: Wear protective gloves.[\[1\]](#)
- Skin and Body Protection: An impervious clothing should be worn to prevent skin contact.[\[1\]](#)
- Respiratory Protection: Use a suitable respirator, especially in areas without adequate exhaust ventilation.[\[1\]](#)

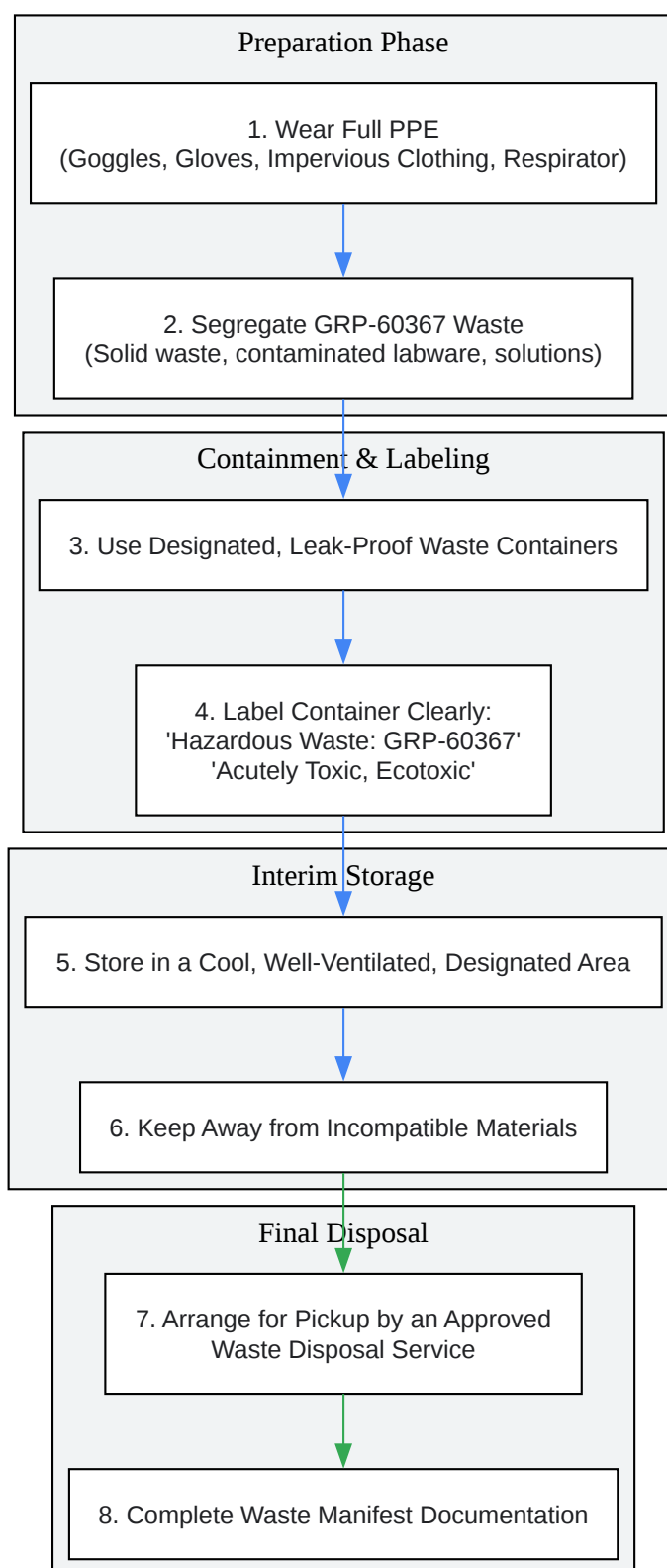
Handling Precautions:

- Avoid inhalation, and contact with eyes and skin.[\[1\]](#)
- Prevent the formation of dust and aerosols.[\[1\]](#)
- Do not eat, drink, or smoke when using this product.[\[1\]](#)

- Wash skin thoroughly after handling.[\[1\]](#)

### III. Step-by-Step Disposal Protocol

The disposal of **GRP-60367** and its containers must be managed by an approved waste disposal plant.[\[1\]](#) The following workflow outlines the necessary steps to ensure safe and compliant disposal.



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### GRP-60367 Disposal Workflow

## IV. Spill Management

In the event of a spill, immediate action is required to contain the material and prevent environmental release.

- Evacuate and Secure: Evacuate non-essential personnel and secure the area.
- Ventilate: Ensure the area is well-ventilated.
- Containment: Prevent the spill from entering drains, water courses, or the soil.<sup>[1]</sup>
- Collect Spillage: Carefully collect the spilled material.<sup>[1]</sup>
- Decontaminate: Clean the spill area thoroughly.
- Dispose: Treat all spill cleanup materials as hazardous waste and dispose of them according to the protocol outlined above.

By adhering to these procedures, laboratories can mitigate the risks associated with **GRP-60367** and ensure the safety of their personnel and the surrounding environment.

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## References

- 1. GRP-60367|1309241-34-6|MSDS [dcchemicals.com]
- To cite this document: BenchChem. [Proper Disposal of GRP-60367: A Guide for Laboratory Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b7883838#grp-60367-proper-disposal-procedures]

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